

The Enigmatic Compound "Fenagon": A Review of Available Data

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Compound of Interest

Compound Name: Fenagon

Cat. No.: B1222464

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An in-depth analysis of the chemical entity designated as "**Fenagon**" reveals a significant discrepancy between its nomenclature and the available scientific data. While the PubChem database lists "**Fenagon**" as a synonym for the compound with the IUPAC name (2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate, a comprehensive search of scientific literature and chemical databases yields no information on a compound named "**Fenagon**" within the context of drug discovery or development. The available data overwhelmingly points towards this chemical being an ester of the well-known herbicide, 2,4-Dichlorophenoxyacetic acid (2,4-D).

This technical guide summarizes the available information on the compound identified in PubChem as "**Fenagon**," focusing on its chemical properties, probable synthesis, and the established mechanism of action of the parent compound, 2,4-D, as a herbicide.

Physicochemical Properties

The compound (2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate is characterized by the following properties as retrieved from the PubChem database:

Property	Value
Molecular Formula	C14H16Cl2O5
Molecular Weight	335.2 g/mol
IUPAC Name	(2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate
CAS Number	52671-26-8

Discovery and Synthesis

Information regarding the specific discovery of the "(2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate" ester is not readily available. However, the parent compound, 2,4-D, was developed during World War II and commercially released in 1946, becoming the first successful selective herbicide. Its preparation from 2,4-dichlorophenol and chloroacetic acid was first reported by R. Pokorny in 1941[1].

The synthesis of esters of 2,4-D, such as the one associated with "**Fenagon**," typically involves the esterification of 2,4-D with the corresponding alcohol. In this case, it would be the reaction of 2,4-Dichlorophenoxyacetic acid with 2-butoxy-2-oxoethanol.

The following is a generalized protocol for the synthesis of a 2,4-D ester, based on common esterification methods.

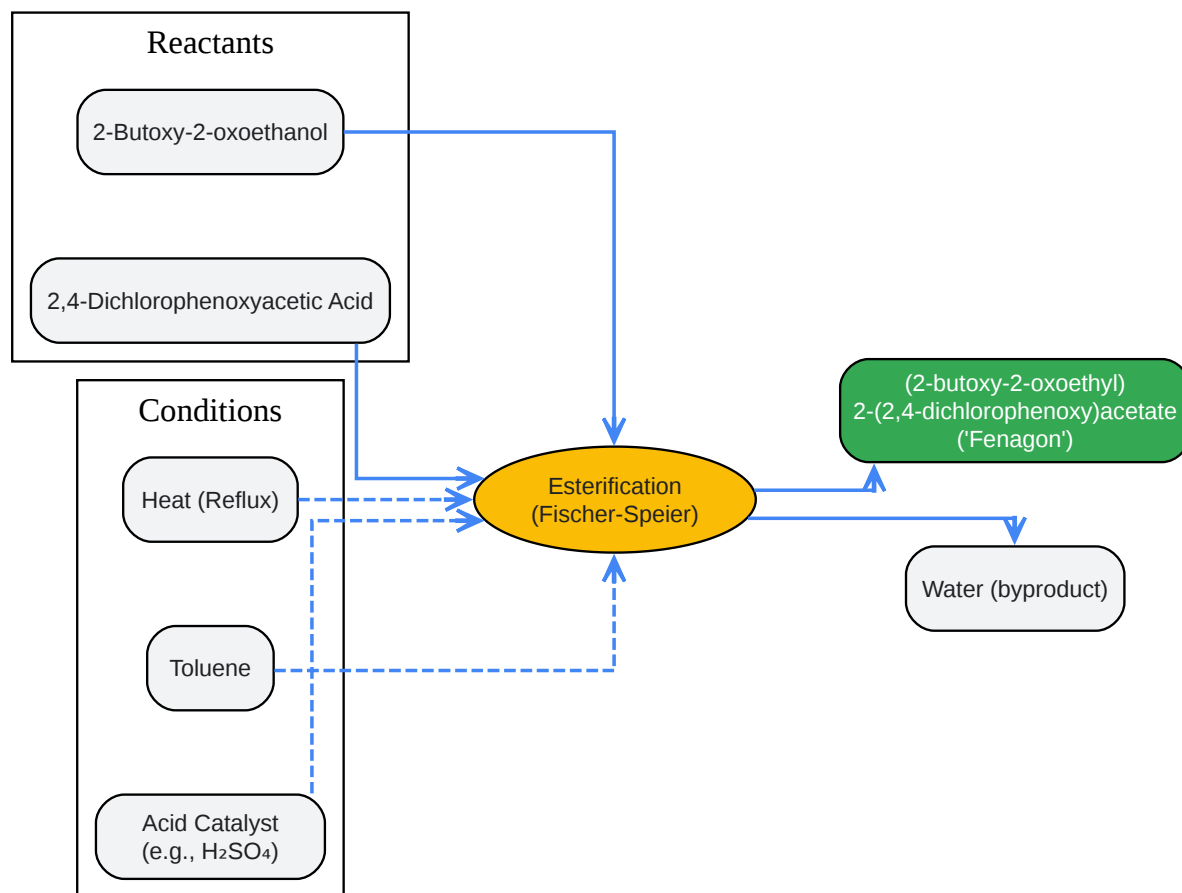
Materials:

- 2,4-Dichlorophenoxyacetic acid
- 2-Butoxy-2-oxoethanol
- A strong acid catalyst (e.g., sulfuric acid)
- An appropriate solvent (e.g., toluene)
- Dean-Stark apparatus for water removal
- Standard laboratory glassware for reflux and purification

Procedure:

- In a round-bottom flask, dissolve 2,4-Dichlorophenoxyacetic acid and a molar equivalent of 2-butoxy-2-oxoethanol in the solvent.
- Add a catalytic amount of the strong acid.
- Equip the flask with a Dean-Stark apparatus and a condenser.
- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the acid catalyst with a weak base (e.g., sodium bicarbonate solution).
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude product by a suitable method, such as column chromatography, to obtain the pure (2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate.

A patent describes the synthesis of 2,4-D by the chlorination of phenoxyacetic acid in an acetic acid medium[2]. Another patent details a one-pot synthesis method for 2,4-D from 2,4-dichlorophenol and a haloacetate[3].



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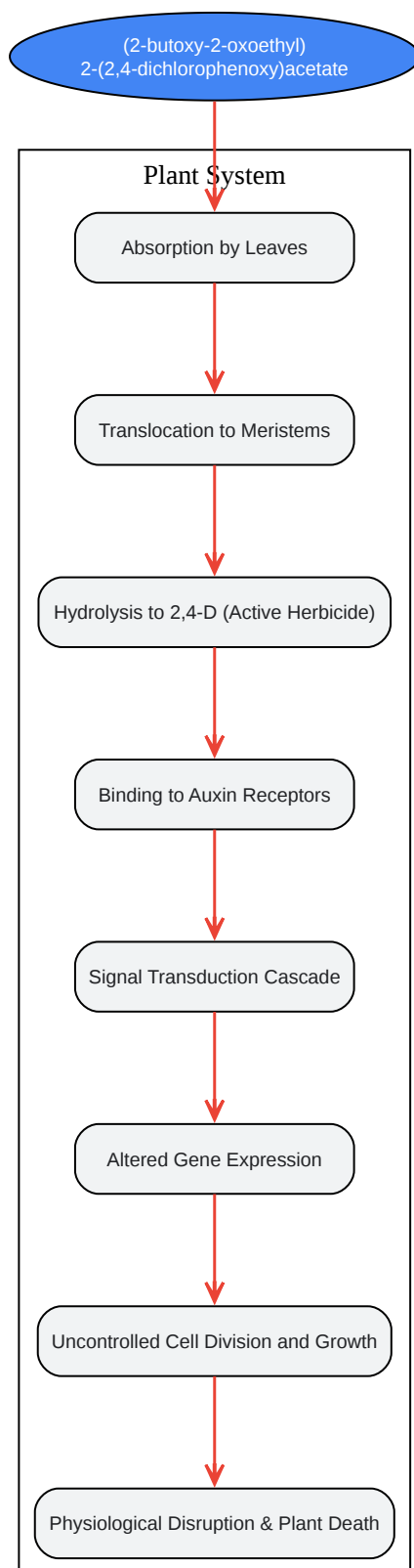
Proposed synthesis of (2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate.

Mechanism of Action as a Herbicide

As an ester of 2,4-D, the biological activity of this compound is understood through the mechanism of its parent acid. 2,4-D is a synthetic auxin, a class of plant growth regulators[4]. It primarily affects broadleaf weeds (dicots) while leaving grasses (monocots) largely unharmed.

The herbicidal action is initiated by the absorption of the compound through the leaves, after which it is translocated to the meristematic tissues of the plant where growth occurs. In animals, 2,4-D esters are hydrolyzed to the parent acid[5]. Similarly, in plants, the ester is hydrolyzed to release the active 2,4-D molecule[5].

The 2,4-D molecule mimics the natural plant hormone auxin. This leads to uncontrolled and unsustainable cell division and growth[6]. The physiological effects include stem curling, leaf withering, and ultimately, the death of the plant. The molecular action involves auxin receptors and transporters, leading to changes in gene expression that regulate plant growth[4].



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